

The Lead-Free Contender: A Comparative Guide to BiBr₃-Based Perovskite Solar Cells

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Compound of Interest

Compound Name: *Bismuth(III) bromide*

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The rapid evolution of perovskite solar cells (PSCs) has positioned them as a frontrunner in next-generation photovoltaic technologies. Their impressive power conversion efficiencies (PCEs), rivaling those of conventional silicon-based cells, have garnered significant attention within the research community. However, the prevalent use of lead in the highest-performing perovskite materials raises significant environmental and health concerns, acting as a major impediment to their widespread commercialization.^{[1][2][3]} This has spurred the investigation of less toxic, earth-abundant alternatives, with bismuth (Bi)-based perovskites emerging as a promising candidate.

This guide provides a comprehensive comparison of the performance of bismuth tribromide (BiBr₃)-based perovskites and their lead-based counterparts. We will delve into their key performance metrics, fabrication methodologies, and intrinsic stability, offering a data-driven perspective for researchers and professionals in the field of solar energy.

Performance Metrics: A Tale of Two Chemistries

The performance of a solar cell is quantified by several key parameters: power conversion efficiency (PCE), open-circuit voltage (Voc), short-circuit current density (Jsc), and fill factor (FF). While lead-based PSCs have achieved certified PCEs exceeding 25%, their bismuth-based cousins are still in the earlier stages of development.^{[1][4][5]}

Recent studies on cesium bismuth halide (Cs₃Bi₂X₉, where X can be I, Br, or Cl) based solar cells have shown promising, albeit lower, efficiencies. For instance, optimized Cs₃Bi₂I₉, Cs₃Bi₂Br₉, and Cs₃Bi₂Cl₉ devices have demonstrated PCEs of 14.08%, 11.05%, and 5.28%,

respectively.[6] In contrast, lead-based PSCs routinely exhibit PCEs well above 20%.[4] The primary reason for this performance gap lies in the intrinsic electronic properties of the materials and challenges in fabricating high-quality, defect-free bismuth-based perovskite films. [2][7]

Below is a summary of representative performance data for Bi-based and lead-based perovskite solar cells.

Perovskite Material	PCE (%)	Voc (V)	Jsc (mA/cm ²)	FF (%)	Reference
Bismuth-Based					
CS ₃ Bi ₂ I ₉ (Optimized)	14.08	1.37	-	-	[6]
CS ₃ Bi ₂ Br ₉ (Optimized)	11.05	1.47	-	-	[6]
CS ₃ Bi ₂ Cl ₉ (Optimized)	5.28	1.47	-	-	[6]
MA ₃ Bi ₂ I ₉	0.19	-	-	-	[8]
Lead-Based					
MAPbI ₃ -based	20.58	-	-	68.34	[9]
(FAI) _{0.9} CS _{0.1} (PbI ₂) _{1.05}	>20	-	-	-	[4]
Certified Pb-based PSCs	>25	-	-	-	[4][5]

Note: Direct comparison of Jsc and FF for some Bi-based cells was not readily available in the reviewed literature. The performance of lead-based cells is highly variable and depends on the specific composition and fabrication method.

Stability and Environmental Considerations

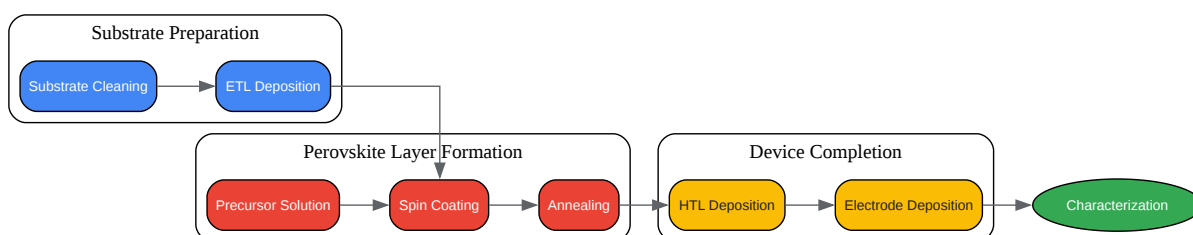
The Achilles' heel of lead-based PSCs is their long-term stability, particularly their susceptibility to degradation from moisture and heat.[3][4][5] While significant research efforts are underway to enhance their durability through compositional and interface engineering, the intrinsic toxicity of lead remains a primary concern.[10][11]

In contrast, bismuth-based perovskites exhibit superior intrinsic and environmental stability.[1] Their lower toxicity profile makes them a more environmentally benign alternative. However, the overall device stability is also influenced by the other layers in the solar cell stack and the quality of the perovskite film.

Experimental Protocols

The fabrication of high-quality perovskite films is crucial for achieving high-performance solar cells. Solution-based processing is the most common method for both lead- and bismuth-based PSCs.

General Fabrication Workflow for Perovskite Solar Cells



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Caption: A generalized workflow for the fabrication of perovskite solar cells.

Detailed Methodologies:

1. Substrate Preparation:

- The process typically begins with cleaning a transparent conductive oxide (TCO) coated glass substrate (e.g., FTO or ITO) through sequential sonication in detergent, deionized water, acetone, and isopropanol.
- An electron transport layer (ETL), commonly titanium dioxide (TiO_2) or tin oxide (SnO_2), is then deposited onto the substrate.^[9] This can be achieved through methods like spin coating a precursor solution followed by annealing, or sputtering.

2. Perovskite Layer Deposition (Solution Processing):

- For Lead-Based PSCs (e.g., MAPbI_3): A precursor solution is prepared by dissolving methylammonium iodide (MAI) and lead iodide (PbI_2) in a solvent like dimethylformamide (DMF) or a mixture of DMF and dimethyl sulfoxide (DMSO).
- For Bismuth-Based PSCs (e.g., $\text{Cs}_3\text{Bi}_2\text{Br}_9$): A precursor solution is prepared by dissolving cesium bromide (CsBr) and bismuth bromide (BiBr_3) in a suitable solvent.
- The precursor solution is then spin-coated onto the ETL-coated substrate. The spin coating parameters (speed and duration) are critical for controlling the film thickness and morphology.
- During or after spin coating, an anti-solvent (e.g., chlorobenzene or toluene) is often dripped onto the spinning substrate to induce rapid crystallization and form a uniform perovskite film.^[12]
- The film is then annealed at a specific temperature to complete the crystallization process and remove any residual solvent.

3. Hole Transport Layer (HTL) and Electrode Deposition:

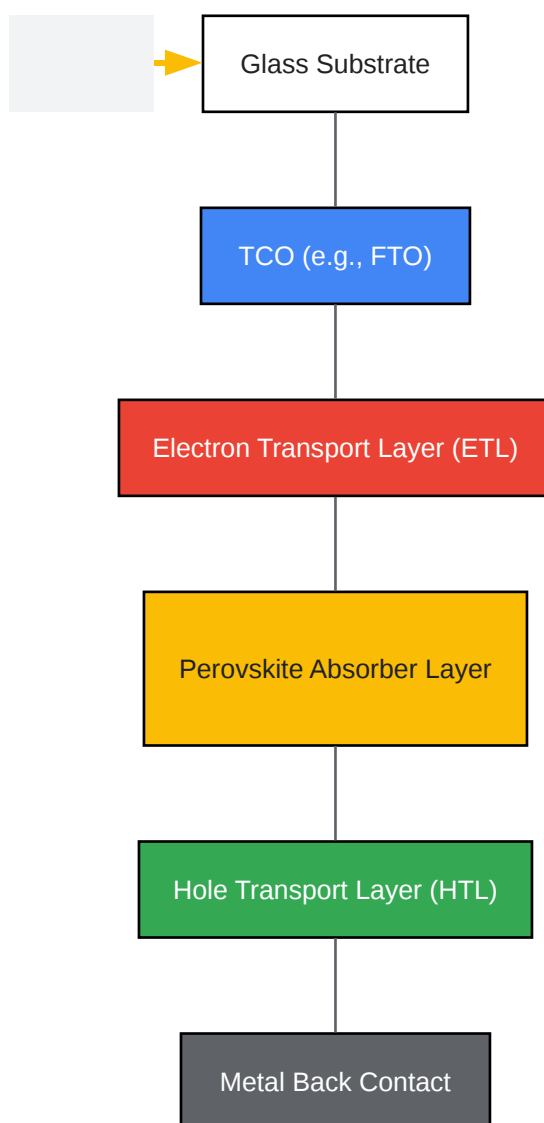
- A hole transport layer (HTL), such as Spiro-OMeTAD, is deposited on top of the perovskite layer, typically by spin coating.
- Finally, a metal back contact (e.g., gold, silver, or carbon) is deposited via thermal evaporation to complete the device.^[12]

4. Characterization:

- The performance of the fabricated solar cells is evaluated by measuring their current-voltage (J-V) characteristics under simulated solar illumination (e.g., AM 1.5G, 100 mW/cm²).[\[13\]](#)
- Other characterization techniques include X-ray diffraction (XRD) to confirm the crystal structure, scanning electron microscopy (SEM) to analyze the film morphology, and UV-Vis spectroscopy to determine the optical properties.[\[14\]](#)

Device Architecture

The typical architecture of a perovskite solar cell is a layered structure designed to efficiently absorb light and extract charge carriers.



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Caption: A schematic of a standard n-i-p planar perovskite solar cell structure.

Future Outlook

While lead-based perovskite solar cells continue to set efficiency records, the development of lead-free alternatives like BiBr₃-based PSCs is crucial for the long-term viability and sustainability of perovskite photovoltaic technology. The primary challenges for bismuth-based cells are to improve their power conversion efficiency by optimizing film deposition techniques to achieve high-quality, uniform crystalline layers with low defect densities.^{[1][2][7]} Further research into novel compositions and device architectures will be instrumental in bridging the performance gap with their lead-based counterparts. As research progresses, bismuth-based perovskites hold the potential to offer a stable, non-toxic, and efficient solution for future solar energy harvesting.

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References

- 1. Recent progress of lead-free bismuth-based perovskite materials for solar cell applications - Journal of Materials Chemistry C (RSC Publishing) [pubs.rsc.org]
- 2. Fabrication strategies for lead-free bismuth-based perovskite solar cells: a review - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 3. m.youtube.com [m.youtube.com]
- 4. Frontiers | Stabilizing Organic–Inorganic Lead Halide Perovskite Solar Cells With Efficiency Beyond 20% [frontiersin.org]
- 5. Review on Chemical Stability of Lead Halide Perovskite Solar Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 6. A Comparative Study of High-Efficiency Lead-Free Cs₃Bi₂X₉ (X = Cl, Br, I)-Based Solar Cells [mdpi.com]
- 7. researchgate.net [researchgate.net]

- 8. espace.library.uq.edu.au [espace.library.uq.edu.au]
- 9. researchgate.net [researchgate.net]
- 10. sciencedaily.com [sciencedaily.com]
- 11. youtube.com [youtube.com]
- 12. researchgate.net [researchgate.net]
- 13. pubs.aip.org [pubs.aip.org]
- 14. Characterization Techniques for Perovskite Solar Cell Materials. Micro and Nano Technologies [researchandmarkets.com]
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